

Vimirogant and Related RORyt Antagonists

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Compound Focus: Vimirogant

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The table below summarizes key details of **Vimirogant** and other RORyt antagonists that have been investigated for the treatment of psoriasis [1].

Drug Name	Therapeutic Target	Type of Molecule	Key Development Phase & Status	Reported Efficacy (in clinical trials)	Reported Safety Notes
Vimirogant (VTP-43742)	RORyt (Transcription factor in the IL-23/Th17 axis)	Oral Small Molecule	Phase IIa (Development discontinued in 2018)	Information not available in search results	Information not available in search results
BI 730357	RORyt	Oral Small Molecule	Phase II (Development ongoing as of cited article)	Information not available in search results	Information not available in search results
GSK2981278	RORyt	Topical Small Molecule	Phase I/II	Information not available in search results	Information not available in search results

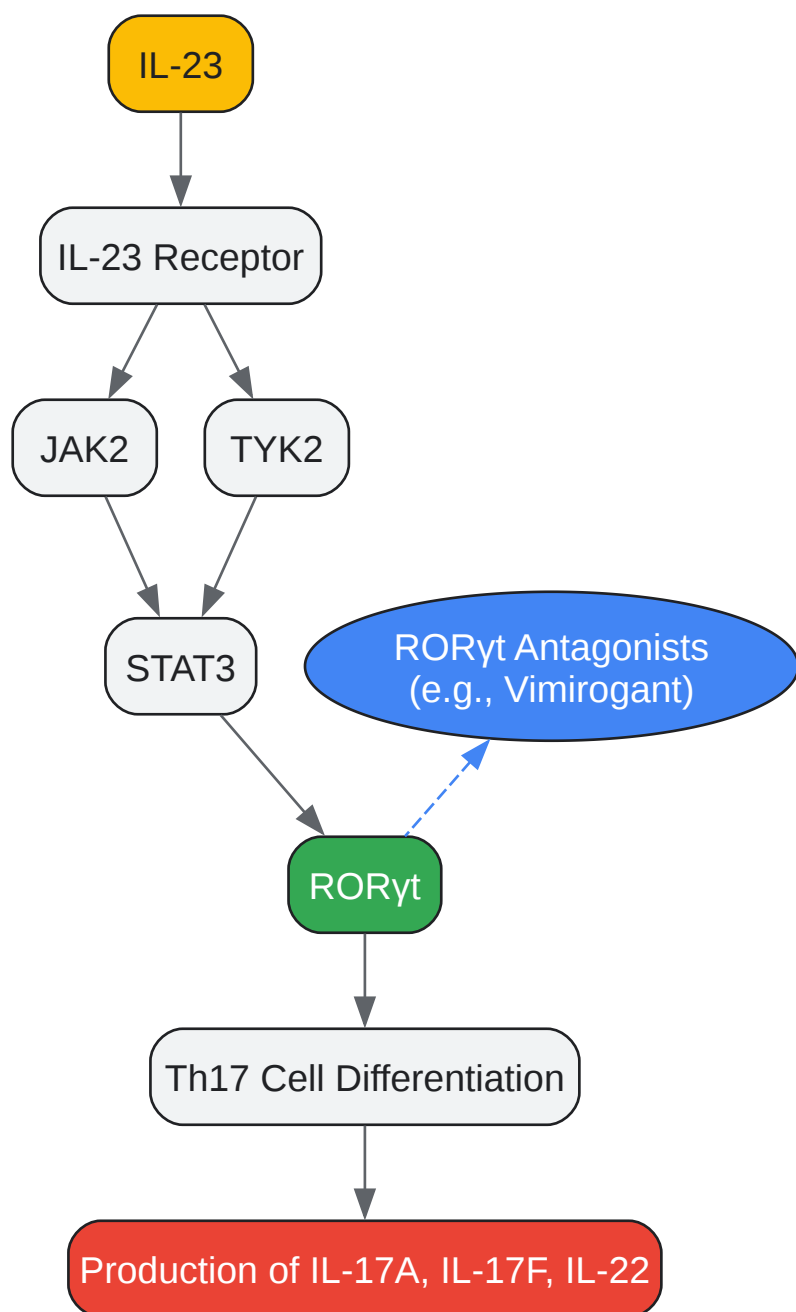
Drug Name	Therapeutic Target	Type of Molecule	Key Development Phase & Status	Reported Efficacy (in clinical trials)	Reported Safety Notes
JTE-451	RORyt	Oral Small Molecule	Phase II (Completed Feb 2020)	Information not available in search results	Information not available in search results

Scientific Context and Mechanism of Action

Vimirogant was an oral small-molecule **RORyt antagonist** investigated for autoimmune diseases like plaque psoriasis [1]. The transcription factor RORyt plays a critical role in the differentiation and activation of Th17 cells, which are key drivers in psoriasis pathogenesis. These cells produce pro-inflammatory cytokines like IL-17A, IL-17F, and IL-22 [1].

- **Therapeutic Rationale:** Unlike biologic therapies that target single cytokines (e.g., IL-17 or IL-23 inhibitors), RORyt antagonists aim to have a broader effect by targeting a master regulator higher up in the IL-23/Th17 signaling pathway [1].
- **Development Status:** The development of **Vimirogant** was discontinued after Phase IIa trials for psoriasis in 2018 [1]. The specific reasons for discontinuation (e.g., efficacy, safety, or strategic business decisions) are not detailed in the available sources.

The following diagram illustrates the targeted pathway of RORyt antagonists like **Vimirogant** within the IL-23/Th17 axis, a key pathway in psoriasis pathogenesis [2] [3] [1].



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References

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